

SKF-75670 hydrobromide solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SKF-75670 hydrobromide

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Technical Support Center: SKF-75670 Hydrobromide

This guide provides technical information and troubleshooting advice for researchers, scientists, and drug development professionals working with **SKF-75670 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is **SKF-75670 hydrobromide** and what is its primary mechanism of action?

A1: **SKF-75670 hydrobromide** is a chemical compound used in research, particularly in dopamine and cocaine-mediated cell signaling studies.^[1] It functions as an atypical and selective D1 dopamine receptor agonist, though it exhibits lower efficacy compared to other agonists. Interestingly, it displays antagonist activity in vitro but agonist activity in vivo.^[1] It also acts as a cocaine antagonist.^[2]

Q2: What are the recommended solvents for dissolving **SKF-75670 hydrobromide**?

A2: **SKF-75670 hydrobromide** has good solubility in DMSO.^{[1][2][3]} It is reported to be insoluble in water.^[1] For in vivo studies, co-solvent mixtures are often necessary.

Q3: My **SKF-75670 hydrobromide** is not dissolving well in DMSO, or it precipitated out of solution. What should I do?

A3: If you encounter solubility issues or precipitation, you can try the following:

- Use fresh, high-quality DMSO: Hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound. Always use newly opened, anhydrous DMSO.[\[2\]](#)[\[3\]](#)
- Apply heat and sonication: Gently warming the solution to 60°C and using an ultrasonic bath can significantly aid dissolution.[\[2\]](#)[\[3\]](#)
- Check for concentration limits: Ensure you are not exceeding the solubility limit of the compound in your chosen solvent (see solubility table below).

Q4: How should I store **SKF-75670 hydrobromide** powder and its stock solutions?

A4:

- Powder: The solid compound should be stored at -20°C, under nitrogen, and away from moisture.[\[2\]](#)[\[3\]](#)
- Stock Solutions: Once dissolved in a solvent like DMSO, it is recommended to aliquot the solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)
Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)[\[3\]](#)

Solubility Data

The solubility of **SKF-75670 hydrobromide** in common laboratory solvents is summarized below.

Solvent	Concentration	Notes	Reference
DMSO	40 mg/mL (~114.20 mM)	Requires ultrasonic treatment and warming to 60°C. Use fresh DMSO.	[2] [3]
DMSO	12 mg/mL	Soluble.	[1]
Water	Insoluble	Not recommended as a primary solvent.	[1]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol details the steps to prepare a 40 mg/mL stock solution in DMSO.

- **Weighing:** Accurately weigh the desired amount of **SKF-75670 hydrobromide** powder in a suitable vial.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to achieve a 40 mg/mL concentration.
- **Dissolution:** To aid dissolution, place the vial in an ultrasonic water bath and gently warm the solution to 60°C.^{[2][3]} Continue sonication and warming until the solid is completely dissolved.
- **Storage:** Once a clear solution is obtained, allow it to cool to room temperature. Aliquot the stock solution into smaller, single-use vials. Store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^{[2][3]}

Protocol 2: Preparation of Formulations for In Vivo Use

For animal studies, **SKF-75670 hydrobromide** often requires a co-solvent system to maintain solubility in an aqueous vehicle. The following are example protocols that yield a clear solution of at least 2.5 mg/mL.^[2]

Formulation A: PEG300 and Tween-80

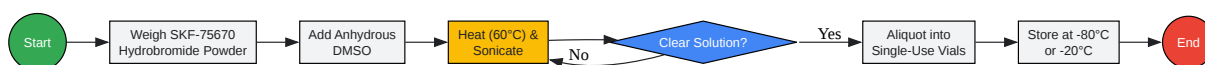
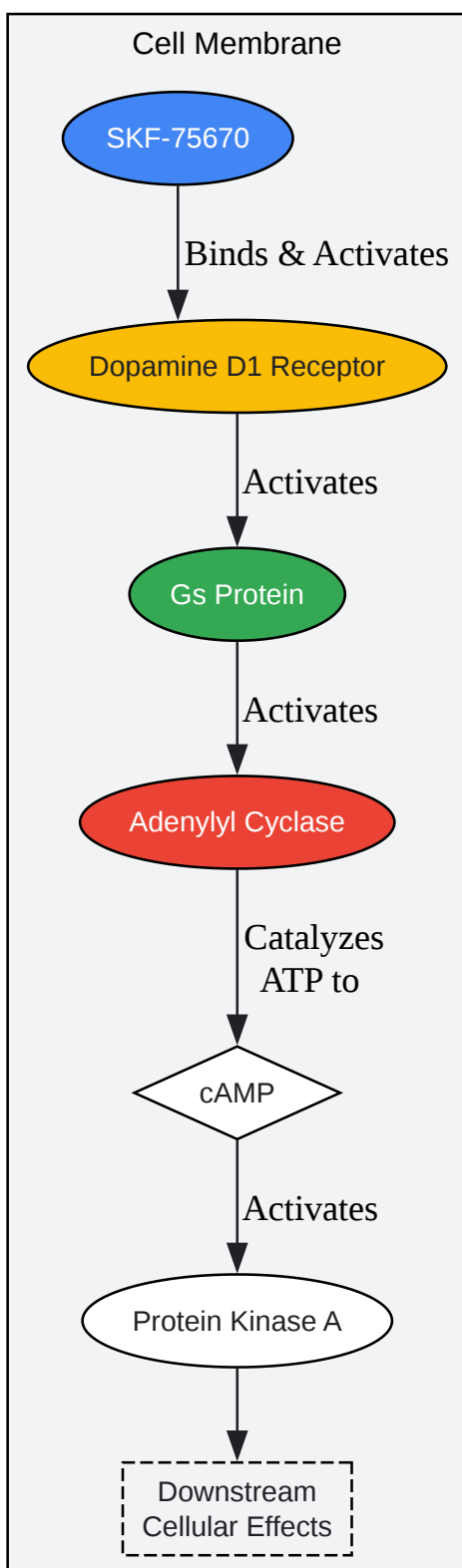
- Prepare a stock solution in DMSO (e.g., 25 mg/mL).
- In a separate tube, add 10% of the final volume from the DMSO stock.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix to achieve the final concentration.^[2]

Formulation B: SBE- β -CD

- Prepare a stock solution in DMSO (e.g., 25 mg/mL).
- In a separate tube, add 10% of the final volume from the DMSO stock.
- Add 90% of the final volume of a 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) solution in saline.^[2]
- Mix until a clear solution is obtained.

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